

Application Notes and Protocols for CRISPR-Cas9 Mediated Knockout of IKK Genes

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Compound of Interest

Compound Name: *Ikk-IN-4*

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These application notes provide a comprehensive guide to utilizing CRISPR-Cas9 technology for the targeted knockout of I-kappa-B kinase (IKK) genes. The protocols detailed herein are intended to facilitate the study of the NF- κ B signaling pathway and to aid in the development of novel therapeutics targeting this critical cellular process.

Introduction to the IKK Complex

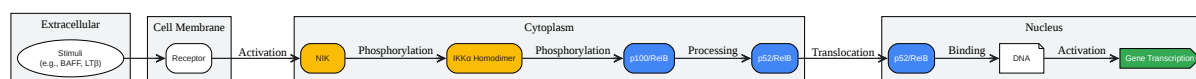
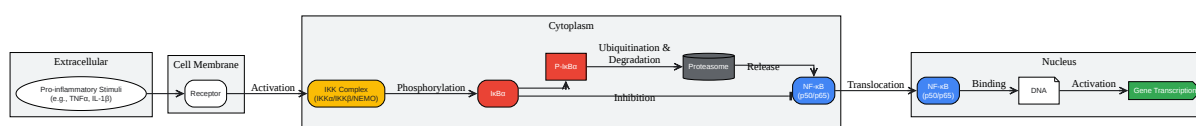
The I κ B kinase (IKK) complex is a central regulator of the nuclear factor kappa B (NF- κ B) signaling pathway, which plays a pivotal role in inflammation, immunity, cell survival, and proliferation. The IKK complex is typically composed of three subunits: the catalytic subunits IKK α (also known as IKK1) and IKK β (also known as IKK2), and the regulatory subunit IKK γ , also known as NF- κ B essential modulator (NEMO). Disruption of the function of these subunits through gene knockout is a powerful tool to dissect their individual and collective roles in cellular signaling and disease.

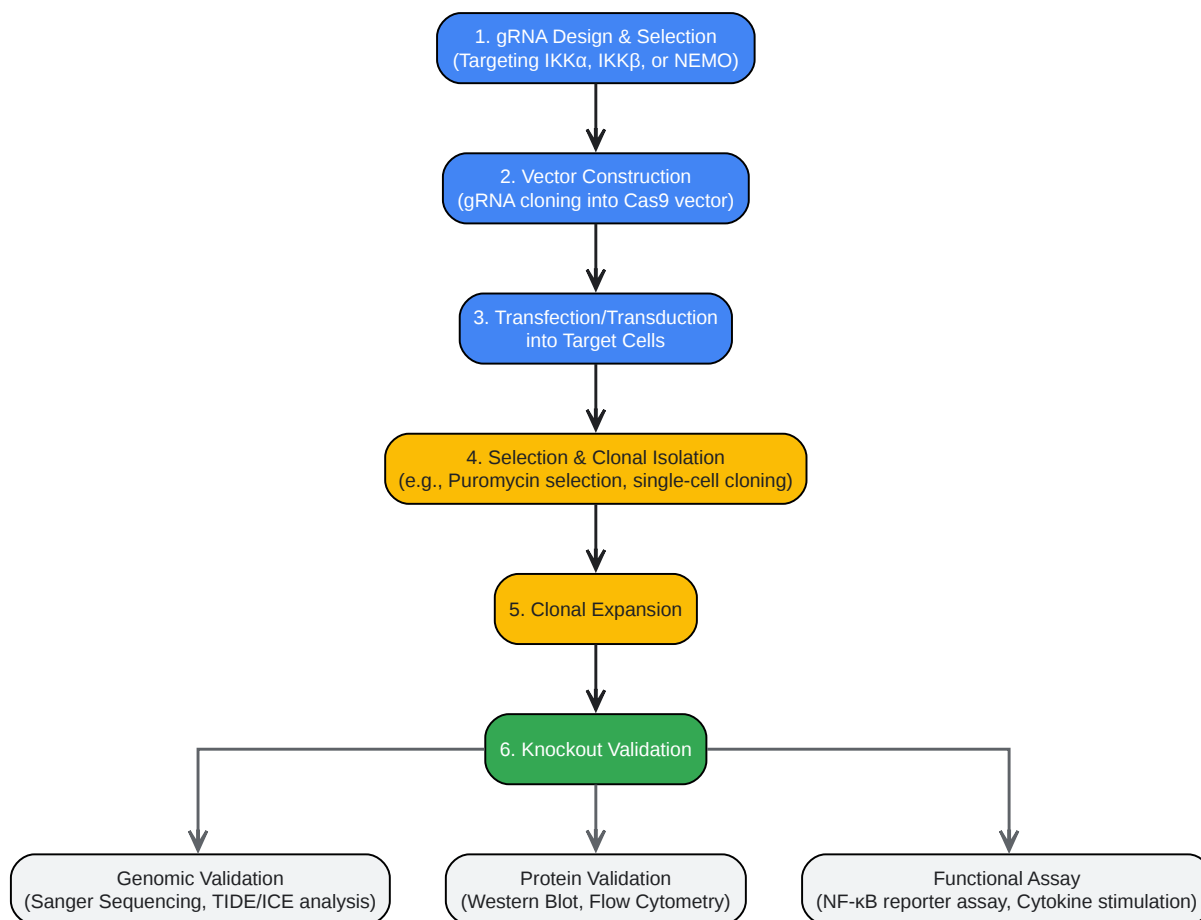
Signaling Pathways

The IKK complex is a key component of the canonical and non-canonical NF- κ B signaling pathways. Understanding these pathways is crucial for interpreting the results of IKK gene knockout experiments.

Canonical NF- κ B Signaling Pathway

The canonical pathway is activated by a wide range of stimuli, including pro-inflammatory cytokines like TNF α and IL-1 β . This leads to the activation of the IKK complex, primarily through IKK β , which then phosphorylates the inhibitory I κ B α protein. Phosphorylated I κ B α is targeted for ubiquitination and subsequent degradation by the proteasome. This releases the p50/p65 (RelA) NF- κ B dimer, allowing it to translocate to the nucleus and activate the transcription of target genes involved in inflammation and cell survival.[\[1\]](#)





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References

- 1. IKK α , IKK β and NEMO/IKK γ are each required for the NF- κ B mediated inflammatory response program - PMC [pmc.ncbi.nlm.nih.gov]
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